

Molecular weight and formula of Diethyl 4-bromobutylphosphonate

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Compound of Interest

Compound Name: Diethyl 4-bromobutylphosphonate

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An In-depth Technical Guide to Diethyl 4-bromobutylphosphonate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Diethyl 4-bromobutylphosphonate**, a versatile bifunctional reagent with significant applications in medicinal chemistry, probe development, and organic synthesis. The document details its chemical properties, synthesis protocols, and key applications, with a focus on its role in the development of therapeutic agents.

Chemical and Physical Properties

Diethyl 4-bromobutylphosphonate is an organophosphorus compound characterized by a four-carbon alkyl chain functionalized with a terminal bromine atom and a diethyl phosphonate group. This unique structure allows for a range of chemical transformations, making it a valuable intermediate in synthetic chemistry.

Property	Value	Source(s)
Molecular Formula	C8H18BrO3P	[1] [2] [3]
Molecular Weight	273.11 g/mol	[1] [4]
CAS Number	63075-66-1	[1]
Appearance	Colorless to Light Yellow Liquid	[4]
Purity	≥95%	[1]

Synthesis of Diethyl 4-bromobutylphosphonate

The primary method for synthesizing **Diethyl 4-bromobutylphosphonate** is the Michaelis-Arbuzov reaction. This reaction involves the treatment of a trialkyl phosphite, typically triethyl phosphite, with an alkyl halide, in this case, 1,4-dibromobutane.

Materials:

- Triethyl phosphite
- 1,4-dibromobutane
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Magnetic stirrer and stir bar
- Inert atmosphere (e.g., Nitrogen or Argon)

Procedure:

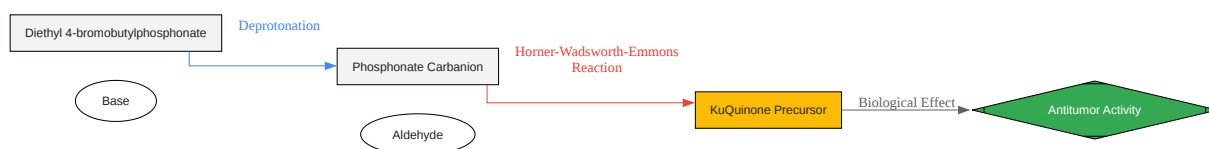
- To a dry round-bottom flask equipped with a reflux condenser and a magnetic stir bar, add 1,4-dibromobutane.

- Begin stirring the 1,4-dibromobutane and slowly add an equimolar amount of triethyl phosphite to the flask. To minimize the formation of di-phosphonation byproducts, the triethyl phosphite can be added dropwise over a period of 2 hours.^[1]
- Heat the reaction mixture to 150°C under an inert atmosphere.^[1]
- Maintain the reaction at this temperature for 4 hours.^[1] The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC) or nuclear magnetic resonance (NMR) spectroscopy.
- After the reaction is complete, the crude product is purified. The excess reactants and the ethyl bromide byproduct can be removed by distillation under reduced pressure.
- Further purification can be achieved by vacuum distillation or column chromatography to yield **Diethyl 4-bromobutylphosphonate**. A study reported a yield of 70% with equimolar reactants heated for 4 hours, while a slower addition of triethyl phosphite resulted in a 40% isolated yield.^[1]

Applications in Drug Development

Diethyl 4-bromobutylphosphonate serves as a crucial building block in the synthesis of various compounds with therapeutic potential. Its bifunctional nature, possessing both a reactive bromide and a phosphonate ester, allows for its use as a linker in bioconjugation and as a precursor for pharmacologically active molecules.^[1]

A notable application of **Diethyl 4-bromobutylphosphonate** is in the synthesis of KuQuinones (KuQs), a class of electroactive compounds exhibiting antitumor properties.^[1] The synthesis involves a Horner-Wadsworth-Emmons olefination reaction, where the phosphonate is first deprotonated to form a carbanion, which then reacts with an appropriate aldehyde to form an alkene. This reaction is instrumental in constructing the core structure of KuQuinones, which have shown inhibitory activity against ovarian and colon cancer cells with IC₅₀ values below 10 μM.^[1]

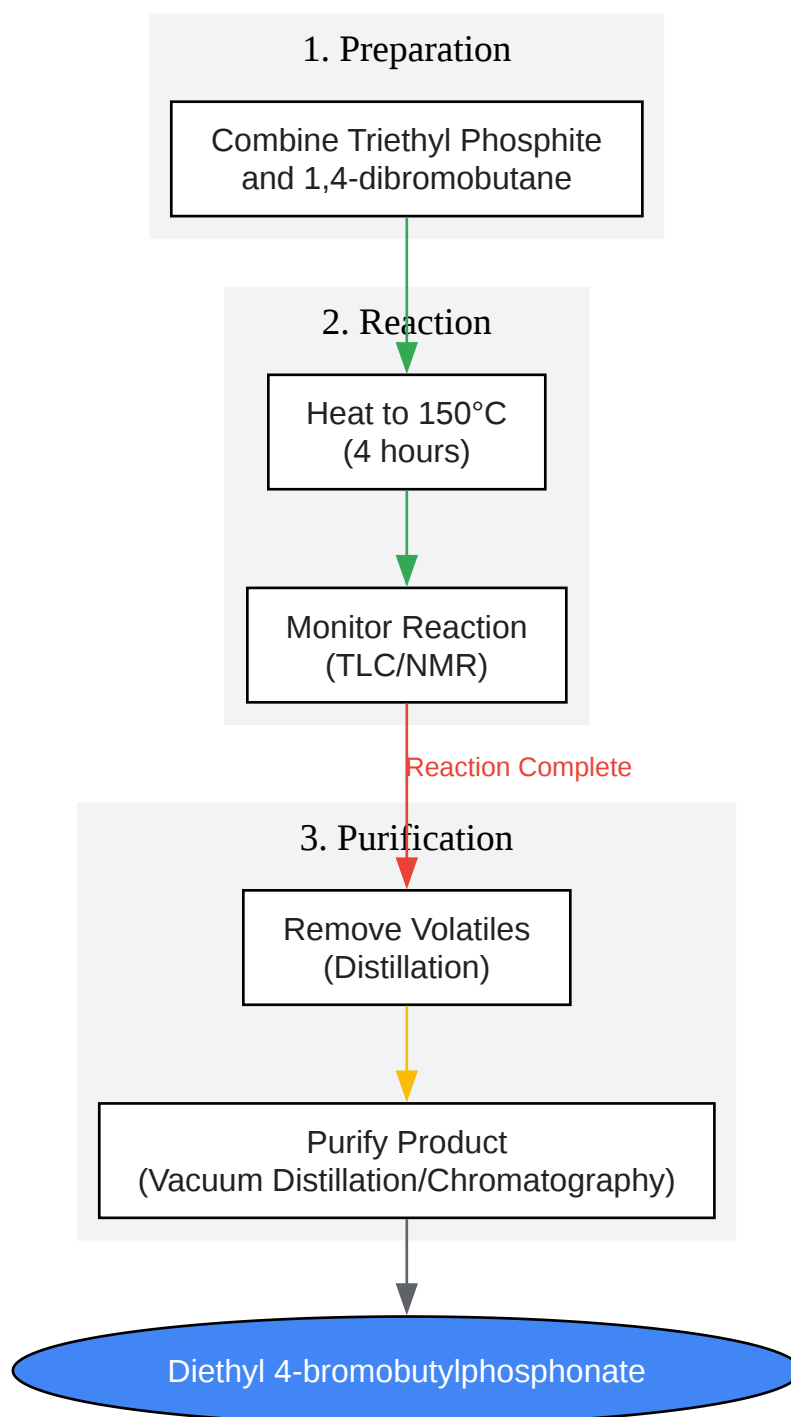


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Caption: Synthesis pathway of KuQuinone precursors from **Diethyl 4-bromobutylphosphonate**.

Logical Workflow for Synthesis

The synthesis of **Diethyl 4-bromobutylphosphonate** via the Michaelis-Arbuzov reaction follows a clear and logical workflow, which is crucial for ensuring high yield and purity of the final product.



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Caption: Experimental workflow for the synthesis of **Diethyl 4-bromobutylphosphonate**.

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